

A Comprehensive Technical Guide to 5-Methyl-6-nitrobenzo[d]dioxole

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Compound of Interest

Compound Name: 5-Methyl-6-nitrobenzo[d]
[1,3]dioxole

Cat. No.: B1308084

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of 5-Methyl-6-nitrobenzo[d]dioxole, a notable chemical compound within the benzodioxole family. This document consolidates available data on its synonyms, chemical and physical properties, a probable synthesis protocol, and its potential role as a synthetic intermediate.

Chemical Identity and Synonyms

5-Methyl-6-nitrobenzo[d]dioxole is a substituted benzodioxole with the chemical formula $C_8H_7NO_4$. For clarity in research and documentation, a comprehensive list of its synonyms and identifiers is provided in Table 1.

Table 1: Synonyms and Identifiers for 5-Methyl-6-nitrobenzo[d]dioxole[1]

Identifier Type	Value
IUPAC Name	5-methyl-6-nitro-1,3-benzodioxole
CAS Number	32996-27-3
PubChem CID	4550461
ChEMBL ID	CHEMBL1671942
DSSTox Substance ID	DTXSID00404160
Molecular Formula	C ₈ H ₇ NO ₄
Molecular Weight	181.15 g/mol
InChI	InChI=1S/C8H7NO4/c1-5-2-7-8(13-4-12-7)3-6(5)9(10)11/h2-3H,4H2,1H3
InChIKey	HSJXVJRZFPZLSP-UHFFFAOYSA-N
Canonical SMILES	CC1=CC2=C(C=C1--INVALID-LINK--[O-])OCO2
Common Synonyms	2-nitro-4,5-methylenedioxytoluene
5-methyl-6-nitro-1,3-dioxaindane	
5-Methyl-6-nitrobenzo[d][1][2]dioxole	

Physicochemical Properties

Quantitative data on the physicochemical properties of 5-Methyl-6-nitrobenzo[d]dioxole are essential for its application in research and development. While experimental data for some properties are not readily available in the literature, computed properties provide valuable estimates. These are summarized in Table 2.

Table 2: Computed Physicochemical Properties of 5-Methyl-6-nitrobenzo[d]dioxole^[1]

Property	Value
Molecular Weight	181.15 g/mol
XLogP3	1.9
Exact Mass	181.03750770 Da
Monoisotopic Mass	181.03750770 Da
Topological Polar Surface Area	64.3 Å ²
Heavy Atom Count	13
Complexity	215
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	0

Synthesis Protocol

A specific, detailed experimental protocol for the synthesis of 5-Methyl-6-nitrobenzo[d]dioxole is not explicitly documented in readily available literature. However, based on established chemical principles and published syntheses of structurally similar compounds, a probable synthetic route involves the electrophilic nitration of 5-methyl-1,3-benzodioxole.^{[3][4]} The following protocol is a representative procedure adapted from the synthesis of similar nitrobenzodioxoles.^{[3][4]}

3.1. Materials and Equipment

- 5-methyl-1,3-benzodioxole
- Glacial acetic acid
- Nitric acid (d=1.4)
- Stirring apparatus

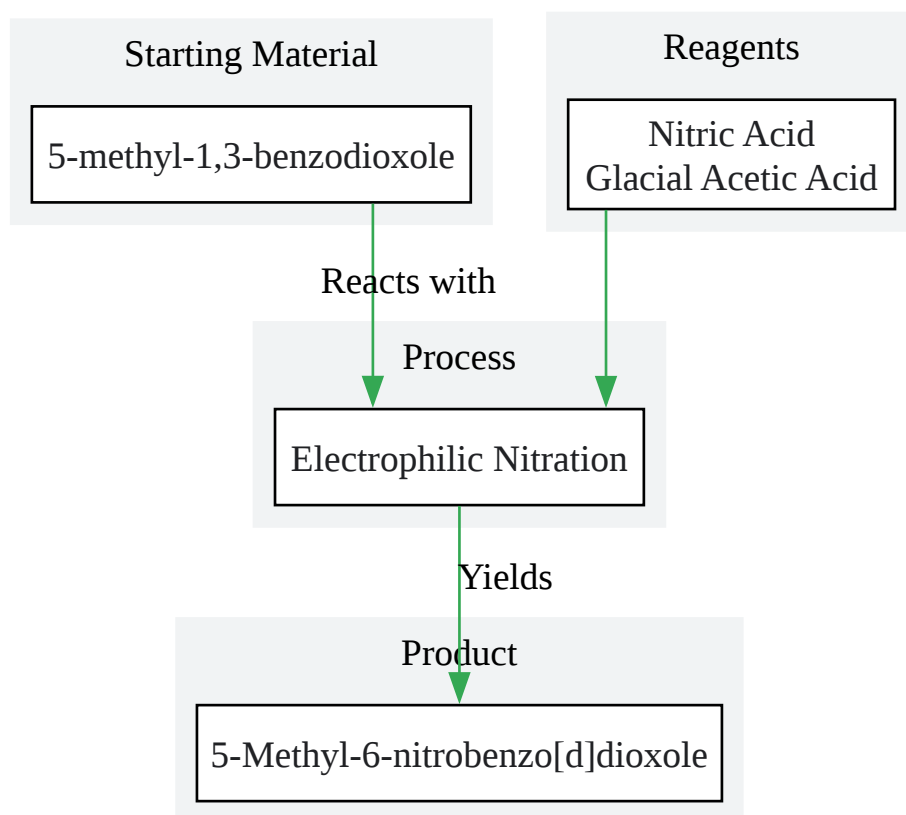
- Thermometer
- Dropping funnel
- Filtration apparatus
- Recrystallization solvent (e.g., methanol or ethanol)

3.2. Experimental Procedure

- Dissolve 5-methyl-1,3-benzodioxole in glacial acetic acid in a flask equipped with a stirrer, thermometer, and dropping funnel.
- Cool the mixture to a temperature range of 15-25°C.
- Slowly add a solution of nitric acid in glacial acetic acid dropwise to the reaction mixture while maintaining the temperature between 15-25°C.
- After the addition is complete, continue to stir the mixture at room temperature for several hours to overnight to ensure the reaction goes to completion.
- The precipitated product, 5-Methyl-6-nitrobenzo[d]dioxole, is then collected by filtration.
- Wash the collected crystals with water to remove any remaining acid.
- Purify the crude product by recrystallization from a suitable solvent such as methanol or ethanol to yield the final product.

3.3. Reaction Workflow

The logical workflow for the synthesis is depicted in the following diagram.



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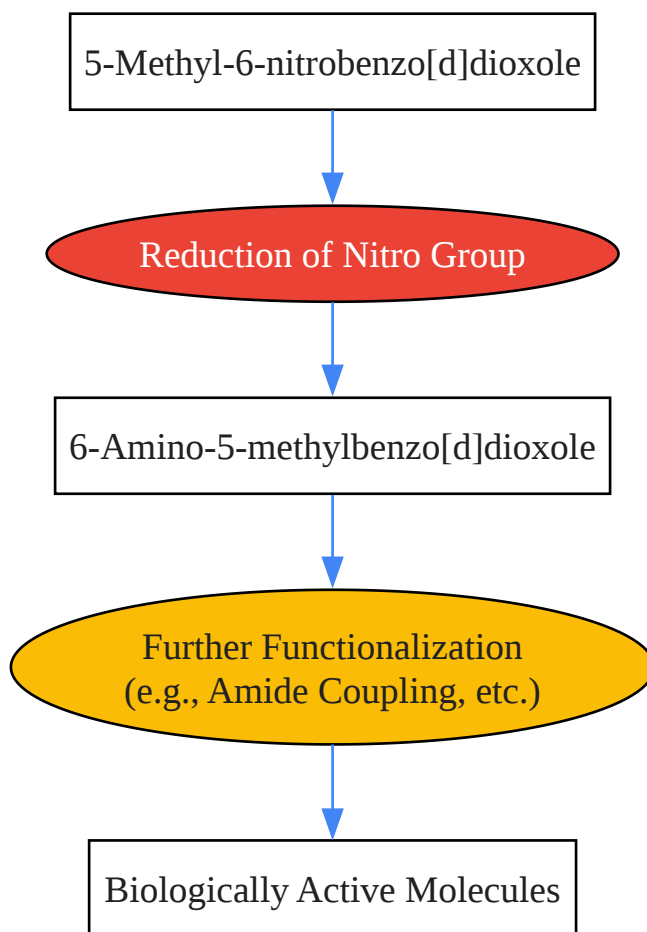
Caption: Synthetic workflow for 5-Methyl-6-nitrobenzo[d]dioxole.

Potential Role in Pharmaceutical Synthesis

Direct evidence of the biological activity of 5-Methyl-6-nitrobenzo[d]dioxole is scarce in the scientific literature. However, its precursor, 5-methyl-1,3-benzodioxole, is a known intermediate in the synthesis of Sitaxentan, an endothelin receptor antagonist used in the treatment of pulmonary arterial hypertension.[5] This suggests a potential role for 5-Methyl-6-nitrobenzo[d]dioxole as an intermediate in the synthesis of other, more complex, biologically active molecules. The nitro group can be readily reduced to an amine, which is a versatile functional group for further chemical modifications.

4.1. Logical Pathway for Further Synthesis

The following diagram illustrates a logical synthetic pathway where 5-Methyl-6-nitrobenzo[d]dioxole could serve as a key intermediate.



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